

4-Fluoro-3-methylbenzaldehyde safety, handling, and storage conditions

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Compound of Interest

Compound Name: 4-Fluoro-3-methylbenzaldehyde

Cat. No.: B1349321

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An In-depth Technical Guide for the Safe Handling, and Storage of **4-Fluoro-3-methylbenzaldehyde**

This document provides a comprehensive technical guide on the safety, handling, and storage of **4-Fluoro-3-methylbenzaldehyde** (CAS No. 135427-08-6). It is intended for researchers, scientists, and drug development professionals who utilize this versatile aromatic aldehyde in organic synthesis, pharmaceutical development, and agrochemical formulation.^{[1][2][3]} The unique fluorine substitution on this compound enhances its reactivity, making it a valuable intermediate, but also necessitates a thorough understanding of its hazard profile and the implementation of rigorous safety protocols.^{[1][2]} This guide moves beyond mere procedural lists to explain the causality behind each recommendation, fostering a culture of safety through scientific understanding.

Section 1: Hazard Identification and GHS Classification

4-Fluoro-3-methylbenzaldehyde is classified as a hazardous substance. Understanding its classification under the Globally Harmonized System (GHS) is the first step in risk mitigation. The primary hazards include irritation to the skin, eyes, and respiratory system.^{[4][5]}

Table 1: GHS Hazard Classification for **4-Fluoro-3-methylbenzaldehyde**

Hazard Class	Hazard Category	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][5]	GHS07 (Exclamation Mark)	Warning[6]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[4][5]	GHS07 (Exclamation Mark)	Warning[6]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[4][5]	GHS07 (Exclamation Mark)	Warning[6]
Flammable Liquids	Category 4	H227: Combustible liquid.[7]	None	Warning

Causality: The aldehyde functional group can be reactive, and the overall molecule can interact with biological tissues, leading to irritation. The fluorinated aromatic ring influences the compound's electronic properties and reactivity.[2] Its combustible nature, indicated by a flash point of approximately 79.4 °C (175 °F), means it can ignite when exposed to an ignition source at or above this temperature.[8]

Section 2: First Aid Measures: A Protocol-Driven Response

Immediate and appropriate first aid is critical to minimizing harm following accidental exposure. All laboratory personnel must be familiar with these procedures and the location of emergency equipment, such as eyewash stations and safety showers.

Emergency Protocol: Exposure Response

- Eye Contact:
 - Action: Immediately hold eyelids apart and flush the eye continuously with large amounts of running water for at least 15 minutes.[9] Ensure complete irrigation by occasionally

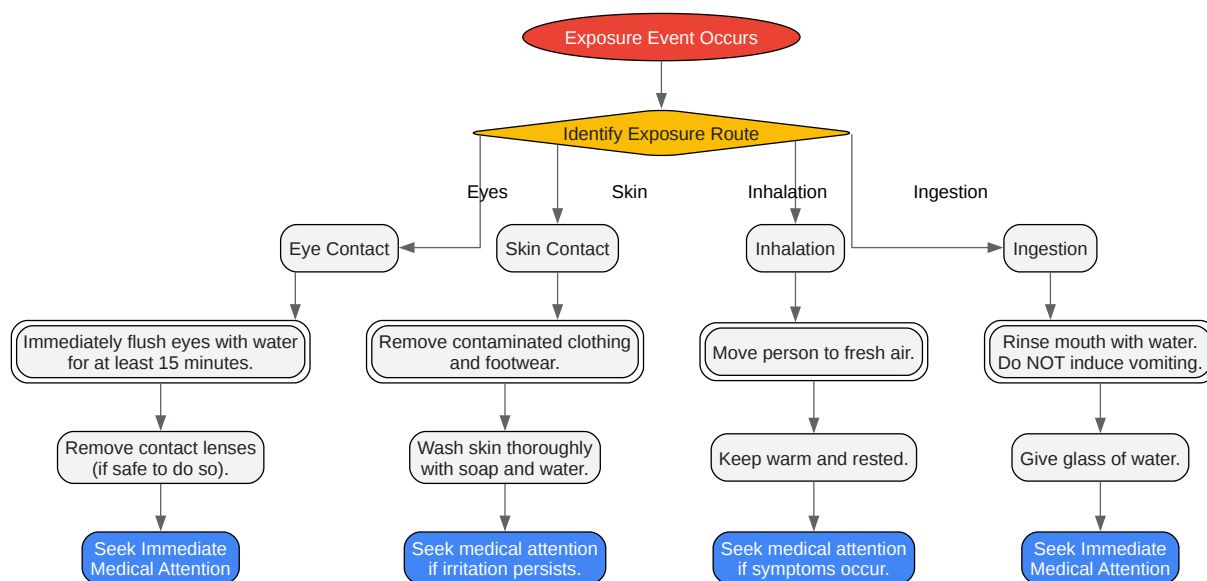
lifting the upper and lower lids.

- Critical Step: Continue rinsing until medical advice is obtained. Removal of contact lenses should only be done by skilled personnel after irrigation has begun.
- Follow-up: Seek immediate medical attention, especially if irritation persists.[\[4\]](#)
- Rationale: Rapid and prolonged irrigation is essential to dilute and wash away the chemical, minimizing damage to the cornea and other sensitive eye tissues.
- Skin Contact:
 - Action: Immediately remove all contaminated clothing, including footwear. Wash the affected skin area thoroughly with plenty of soap and running water.[\[9\]](#)
 - Follow-up: Seek medical attention if skin irritation develops or persists.[\[4\]](#)
 - Rationale: Prompt removal from the skin prevents prolonged contact and absorption, reducing the severity of irritation. Soap assists in removing the organic compound more effectively than water alone.
- Inhalation:
 - Action: If fumes or vapors are inhaled, immediately move the affected person to fresh air. [\[4\]](#) Keep the person calm, warm, and rested.
 - Follow-up: If breathing is difficult or symptoms occur, seek medical attention.[\[10\]](#) If the person is not breathing, trained personnel should begin artificial respiration.[\[9\]](#)
 - Rationale: Removing the individual from the contaminated atmosphere is the priority. Fresh air helps to clear the substance from the respiratory tract.
- Ingestion:
 - Action: Do NOT induce vomiting.[\[9\]](#) If the person is conscious, rinse their mouth thoroughly with water.[\[9\]](#)[\[11\]](#) Have them drink a glass of water.
 - Follow-up: Seek immediate medical advice from a poison information center or a doctor.

- Rationale: Inducing vomiting can cause the chemical to be aspirated into the lungs, leading to further damage. Rinsing the mouth and drinking water helps to dilute the substance in the stomach.

Visualization: First Aid Decision Workflow

The following diagram outlines the logical flow for responding to an exposure event.



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Caption: First Aid Decision Workflow for Exposure Incidents.

Section 3: Accidental Release and Spill Management

A prompt and well-executed spill response is crucial to prevent wider contamination and exposure. The procedure varies based on the size of the spill.

Protocol: Minor Spill Cleanup (Inside a Fume Hood)

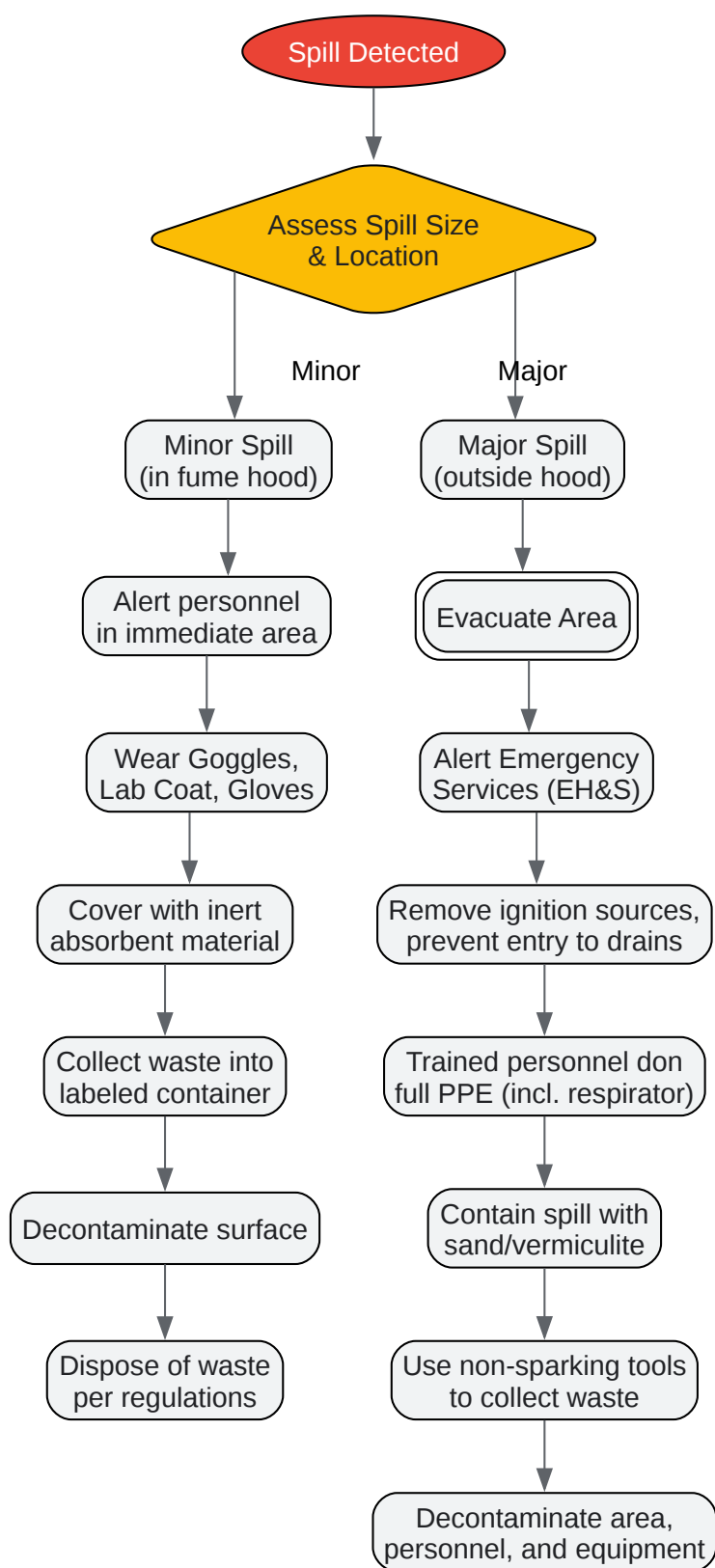
- Control: Ensure the spill is contained within the fume hood.
- Alert: Notify others in the immediate area.
- PPE: Wear appropriate PPE, including double-layered nitrile gloves, a lab coat, and chemical safety goggles.
- Absorb: Cover the spill with an inert absorbent material such as vermiculite, sand, or earth.
[4]
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for chemical waste.[4][12]
- Decontaminate: Wipe down the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the waste container and any contaminated materials according to institutional and local regulations.[11]

Protocol: Major Spill Cleanup (Outside a Fume Hood)

- Evacuate: Immediately evacuate all non-essential personnel from the area and move upwind.[4]
- Alert: Alert laboratory personnel and emergency services (e.g., EH&S).[4]
- Ventilate: Increase ventilation in the area, if safe to do so.
- Control: Prevent the spill from entering drains or water courses.[4] If the substance is combustible, remove all sources of ignition.[9]

- Response Team: Only trained personnel with appropriate PPE, including respiratory protection (e.g., an air-purifying respirator with a suitable cartridge), should enter the area.[\[4\]](#)
- Contain & Absorb: Contain the spill with sand, earth, or vermiculite.[\[4\]](#)
- Collect: Use non-sparking tools to collect the absorbed material into labeled, sealed containers for disposal.
- Decontaminate: Once the bulk material is removed, decontaminate the area. All protective clothing and equipment must be thoroughly decontaminated after use.[\[4\]](#)

Visualization: Spill Response Workflow



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Caption: Workflow for Minor vs. Major Chemical Spills.

Section 4: Handling and Personal Protective Equipment (PPE)

Safe handling practices are the primary defense against exposure. This involves a combination of engineering controls, administrative controls, and appropriate PPE.

Engineering Controls

- Ventilation: Always handle **4-Fluoro-3-methylbenzaldehyde** in a well-ventilated area.^[4] A certified chemical fume hood is the standard engineering control for preventing inhalation exposure.^[12] General exhaust is adequate for storage areas, but local exhaust ventilation may be needed for specific high-exposure tasks.^[4]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific tasks being performed.

Table 2: Recommended Personal Protective Equipment

Body Part	Protection Type	Standard/Specification	Rationale
Eyes/Face	Chemical safety goggles or glasses. A face shield is recommended if there is a splash hazard. [9] [13]	ANSI Z87.1 (US) or EN 166 (EU)	Protects against splashes and vapors that cause serious eye irritation.
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene). [13]	ASTM F739 (US) or EN 374 (EU)	Prevents skin contact and irritation. Gloves must be inspected before use and disposed of properly after handling. [9] [14]
Body	Laboratory coat, fully buttoned. A PVC or chemical-resistant apron may be required for larger quantities or splash-prone tasks. [4] [13]	N/A	Protects skin and personal clothing from contamination.
Respiratory	Not typically required if handled within a fume hood. If ventilation is inadequate or for major spill response, use an approved air-purifying respirator with appropriate cartridges (e.g., type ABEK). [6]	NIOSH (US) or EN 14387 (EU)	Prevents inhalation of vapors that cause respiratory irritation.

Standard Handling Protocol

- Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.[\[4\]](#)
- When handling, do not eat, drink, or smoke.[\[4\]](#)[\[11\]](#)
- Keep the container tightly sealed when not in use.[\[4\]](#)
- Avoid physical damage to containers.[\[4\]](#)
- Wash hands thoroughly with soap and water after handling is complete.[\[4\]](#)
- Contaminated work clothes should be laundered separately before reuse.[\[4\]](#)

Section 5: Storage and Incompatibility

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

Storage Conditions

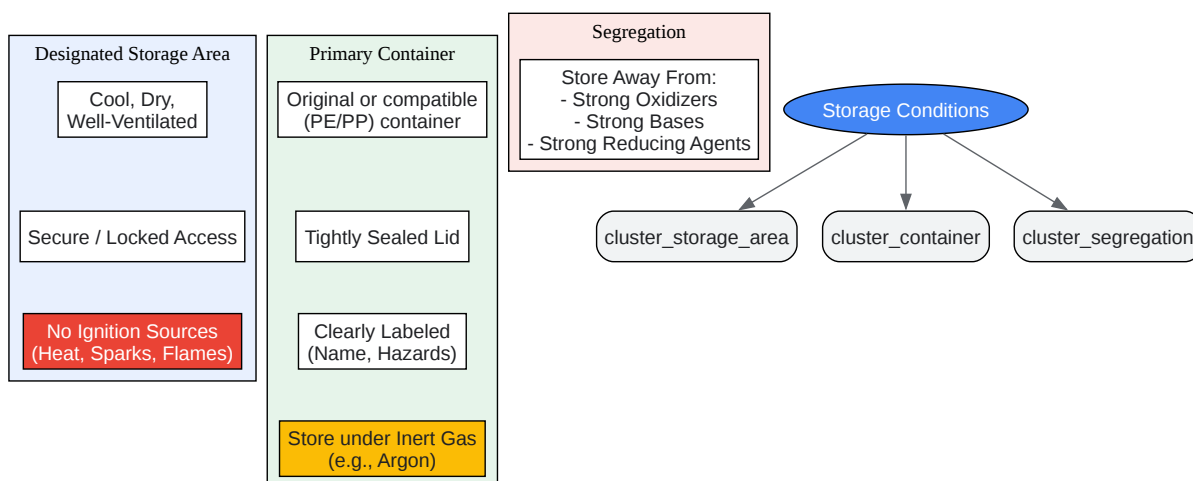
- Temperature: Store in a cool, dry, well-ventilated place.[\[11\]](#)[\[12\]](#) Some suppliers recommend refrigerated storage at 2 - 8 °C.[\[1\]](#) Always follow the manufacturer's specific recommendations.
- Container: Keep in the original, tightly closed container.[\[12\]](#)[\[15\]](#) Suitable containers include polyethylene or polypropylene.[\[4\]](#) Ensure all containers are clearly labeled and free from leaks.[\[4\]](#)
- Environment: Store away from heat, sparks, open flames, and other ignition sources.[\[11\]](#) It is a combustible liquid. Protect from moisture. Some suppliers note the material is air-sensitive and should be stored under an inert gas like argon.[\[4\]](#)
- Security: For regulated or highly hazardous materials, store in a locked-up area.[\[4\]](#)

Chemical Incompatibilities

- Oxidizing Agents: Avoid contact with strong oxidizing agents (e.g., nitrates, perchlorates), as this can create a risk of fire or explosion.[\[9\]](#)

- Strong Bases and Reducing Agents: Incompatible with strong bases and strong reducing agents.[9][11]
- Rationale: Incompatible materials can react to produce heat, toxic gases, or other hazardous conditions. Segregating the chemical prevents these unintended reactions.

Visualization: Chemical Storage Protocol



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Caption: Core Principles for Safe Chemical Storage.

Section 6: Physical and Chemical Properties

A summary of the key physical and chemical properties is provided for reference in experimental design and safety assessment.

Table 3: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	135427-08-6	[1][4]
Molecular Formula	C ₈ H ₇ FO	[1]
Molecular Weight	138.14 g/mol	[1]
Appearance	Colorless to almost colorless or pale yellow clear liquid	[1][2]
Boiling Point	~208 °C (lit.)	[1][16]
Density	~1.132 - 1.14 g/mL at 25 °C (lit.)	[1][16]
Flash Point	~79.4 °C / 175 °F (closed cup)	[8]
Refractive Index	n _{20/D} ~1.522 (lit.)	[16]
Water Solubility	Slightly soluble	[8][16]

Section 7: Stability and Disposal

- **Chemical Stability:** The product is considered stable under recommended storage conditions. [4][9] However, it may be unstable in the presence of incompatible materials.[4] Hazardous polymerization will not occur.[4]
- **Hazardous Decomposition Products:** Under fire conditions, may emit toxic and corrosive fumes, including carbon oxides (CO, CO₂) and hydrogen fluoride.[4][9]
- **Disposal Considerations:** Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[11] Offer surplus and non-recyclable solutions to a licensed disposal company.[9][14] Do not allow the product to enter drains.[12] Contaminated packaging should be treated as unused product.[14]

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